JZL195: A Comprehensive Guide to Solubility and Application for Researchers

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Compound of Interest

Compound Name:	*JZL 195*
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This document provides a detailed guide for researchers, scientists, and drug development professionals on the solubility characteristics and practical application of JZL195, a potent dual inhibitor of fatty acid amide hydrolase (FAAH) and monoacylglycerol lipase (MAGL). This guide is designed to provide both the technical data and the experiential insights necessary for the successful use of JZL195 in a laboratory setting.

Introduction to JZL195: A Dual Endocannabinoid Modulator

JZL195 (4-[(3-Phenoxyphenyl)methyl]-1-piperazinecarboxylic acid 4-nitrophenyl ester) is a powerful pharmacological tool for studying the endocannabinoid system. It potently inhibits both FAAH and MAGL, the primary enzymes responsible for the degradation of the endocannabinoids anandamide (AEA) and 2-arachidonoylglycerol (2-AG), respectively[1]. With IC_{50} values in the low nanomolar range for both enzymes (2 nM for FAAH and 4 nM for MAGL), JZL195 effectively elevates the levels of both AEA and 2-AG in vivo[1]. This dual inhibition allows for the exploration of the synergistic effects of these two key endocannabinoids in various physiological and pathological processes, including pain, inflammation, and neurological disorders.

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Understanding the Solubility of JZL195: A Key to Experimental Success

The solubility of a compound is a critical parameter that dictates its handling, formulation, and bioavailability in both in vitro and in vivo experiments. JZL195, like many small molecule inhibitors, presents specific solubility challenges that must be addressed to ensure accurate and reproducible results.

Quantitative Solubility Data

The solubility of JZL195 has been determined in dimethyl sulfoxide (DMSO), a common solvent for in vitro assays.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	21.67	50

This data is based on a molecular weight of 433.46 g/mol for JZL195. It is important to note that batch-specific molecular weights may vary, which can affect the precise solvent volumes required for preparing stock solutions.

Qualitative Solubility in Other Solvents

While specific quantitative data for other common laboratory solvents is not readily available in the literature, the composition of vehicle formulations used in published studies provides valuable qualitative insights into JZL195's solubility profile.

- Ethanol: JZL195 is often formulated for in vivo studies using a combination of ethanol, a surfactant like Tween-80 or Alkamuls-620, and saline. This indicates that ethanol can serve as a co-solvent to aid in the dissolution of JZL195, though it is unlikely to be soluble at high concentrations in ethanol alone.

- Aqueous Solutions: JZL195 exhibits poor solubility in aqueous buffers. Direct dissolution in saline or cell culture media is not recommended and will likely result in precipitation. The use of co-solvents and surfactants is essential for preparing aqueous-based working solutions.

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- Other Organic Solvents: While not explicitly documented, based on its chemical structure, JZL195 may have some solubility in other polar aprotic solvents like dimethylformamide (DMF). However, empirical testing is recommended before use.

The causality behind these solubility characteristics lies in the chemical structure of JZL195. Its relatively large, non-polar aromatic regions contribute to its poor aqueous solubility, while the presence of polar functional groups allows for dissolution in strong organic solvents like DMSO.

Protocols for the Preparation of JZL195 Solutions

The following protocols are designed to provide a reliable and reproducible method for preparing JZL195 solutions for both in vitro and in vivo applications. The key to success is to first create a high-concentration stock solution in an appropriate organic solvent, which can then be diluted to the final working concentration.

Protocol 1: Preparation of a High-Concentration JZL195 Stock Solution in DMSO

This protocol details the preparation of a 50 mM stock solution of JZL195 in DMSO, which is a common starting point for most experimental applications.

Materials:

- JZL195 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated pipettes
- Vortex mixer

Procedure:

- Pre-weigh JZL195: Accurately weigh the desired amount of JZL195 powder. For example, to prepare 1 mL of a 50 mM stock solution, you would need 21.67 mg of JZL195 (assuming a molecular weight of 433.46 g/mol).

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- Add DMSO: Add the appropriate volume of anhydrous DMSO to the vial containing the JZL195 powder.
- Dissolve: Vortex the solution vigorously until the JZL195 is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can aid in dissolution, but avoid excessive heat.
- Visual Inspection: Visually inspect the solution to ensure there are no visible particles or precipitate. The solution should be clear.
- Storage: Store the stock solution at -20°C in a tightly sealed, light-protected container. For long-term storage, consider aliquoting the stock solution to minimize freeze-thaw cycles.

Self-Validation: A clear, particle-free solution after vortexing and warming (if necessary) is the primary indicator of successful solubilization. If precipitation is observed, ensure the calculations are correct and that the DMSO is of high purity and anhydrous.

Protocol 2: Preparation of JZL195 Working Solutions for In Vitro Assays

This protocol describes the dilution of the DMSO stock solution into an aqueous buffer or cell culture medium for in vitro experiments. The final concentration of DMSO in the assay should be kept to a minimum (typically <0.5%) to avoid solvent-induced artifacts.

Materials:

- JZL195 stock solution in DMSO (from Protocol 1)
- Appropriate aqueous buffer or cell culture medium
- Sterile microcentrifuge tubes or multi-well plates

Procedure:

- Serial Dilution: Perform a serial dilution of the JZL195 stock solution in the desired aqueous buffer or medium to achieve the final working concentration.

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- Vortexing/Mixing: Gently vortex or mix the solution after each dilution step to ensure homogeneity.
- Final DMSO Concentration: Calculate the final percentage of DMSO in your working solution and ensure it is below the tolerance level of your specific assay. If necessary, prepare a vehicle control with the same final concentration of DMSO.
- Use Immediately: It is recommended to prepare fresh working solutions for each experiment to ensure stability and prevent precipitation.

Self-Validation: Observe the working solution for any signs of precipitation after dilution. A slight cloudiness may indicate that the solubility limit in the aqueous medium has been exceeded. If this occurs, consider lowering the final concentration of JZL195 or increasing the percentage of a co-solvent if the experimental system allows.

Protocol 3: Preparation of JZL195 Formulation for In Vivo Administration

JZL195 is poorly soluble in aqueous solutions, necessitating the use of a vehicle for in vivo administration. The following is an example of a commonly used vehicle formulation.

Materials:

- JZL195 powder
- Ethanol (anhydrous)
- Tween-80 (or other suitable surfactant)
- Sterile Saline (0.9% NaCl)
- Sterile tubes
- Sonicator (optional)

Vehicle Formulation Example (e.g., for a 1:1:18 ratio of Ethanol:Tween-80:Saline):

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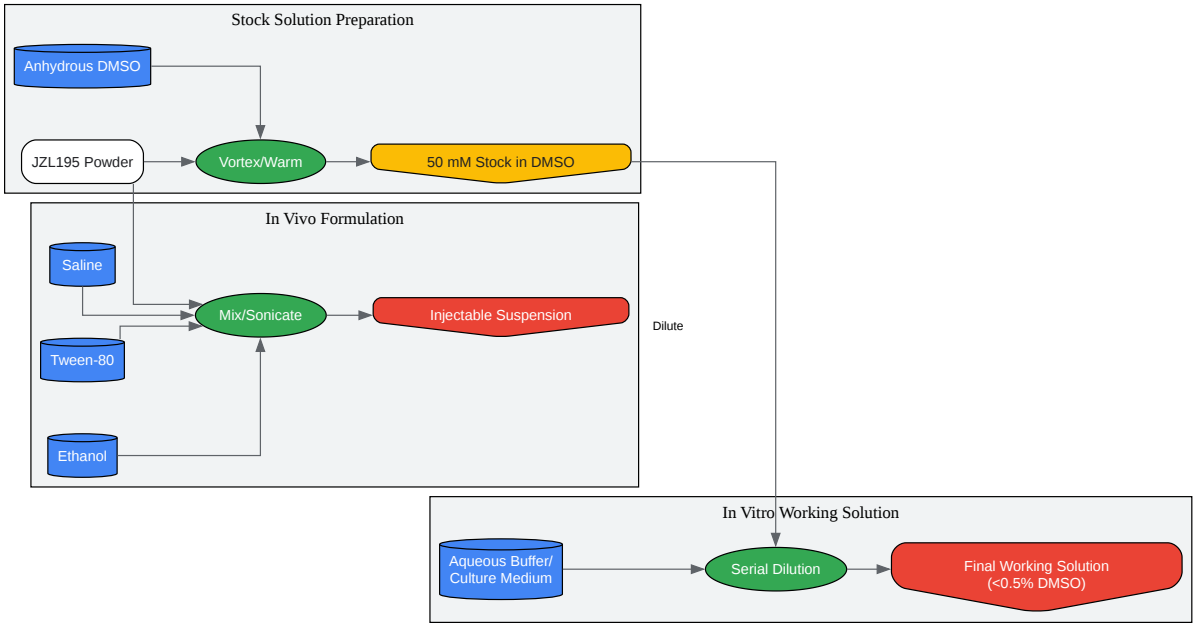
- Dissolve JZL195 in Ethanol: Dissolve the required amount of JZL195 in ethanol. For example, for a final dosing solution of 10 mg/mL, you would first dissolve the JZL195 in the ethanol portion of the vehicle.
- Add Surfactant: Add Tween-80 to the ethanol-JZL195 solution and mix thoroughly.
- Add Saline: Slowly add the sterile saline to the mixture while vortexing or stirring continuously to form a stable suspension or emulsion.
- Sonication (Optional): Sonication can be used to create a more uniform and stable suspension.
- Administer Immediately: Due to the potential for the compound to fall out of suspension over time, it is critical to administer the formulation to the animals immediately after preparation.

Self-Validation: The final formulation should be a uniform, milky suspension. If large aggregates or rapid precipitation is observed, the formulation may not be stable. Ensure the components are added in the correct order and mixed thoroughly.

Visualizing the JZL195 Preparation Workflow

The following diagram illustrates the general workflow for preparing JZL195 for experimental use.

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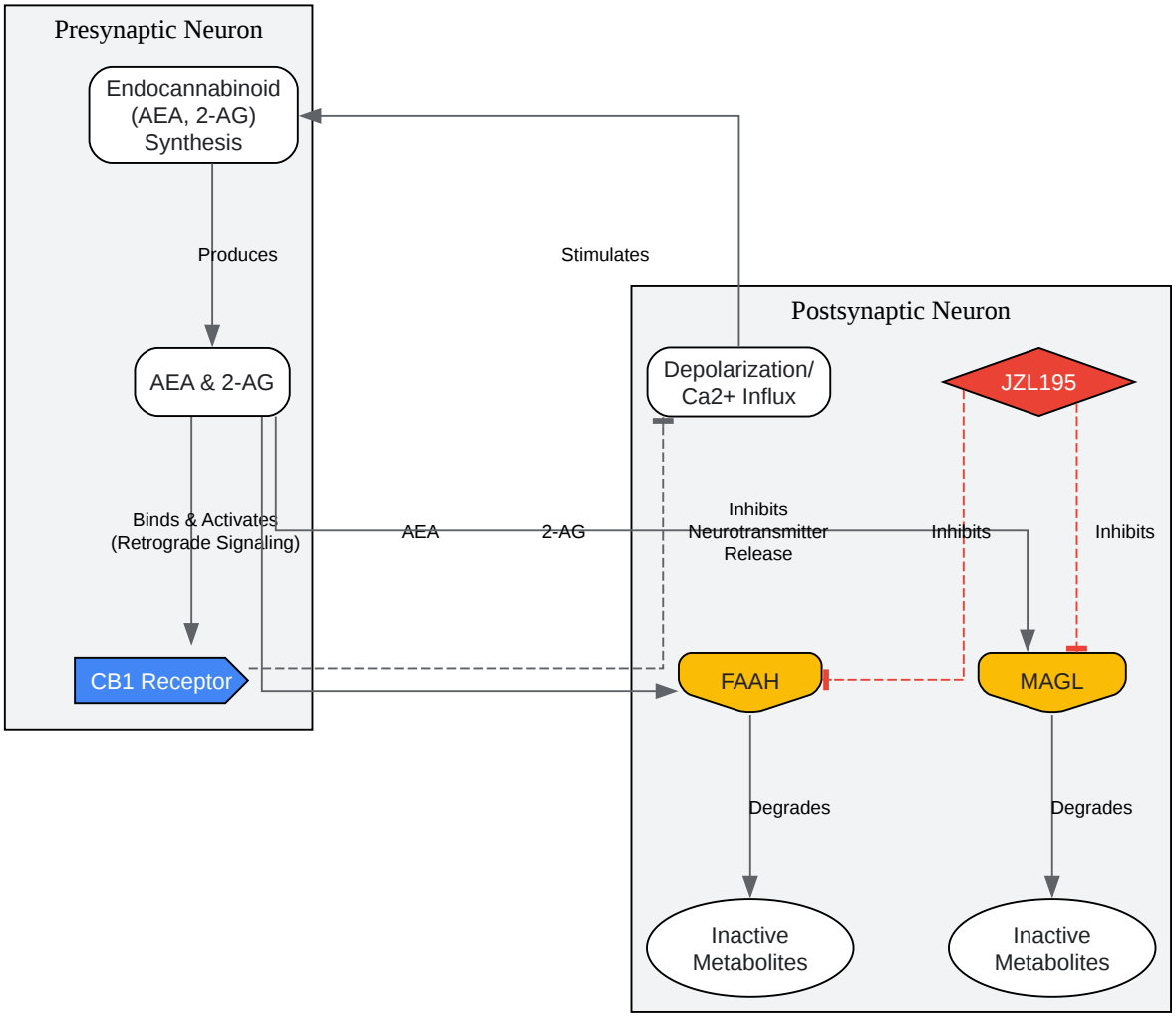
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Caption: Workflow for preparing JZL195 solutions.

The Endocannabinoid Signaling Pathway and JZL195's Mechanism of Action

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To effectively utilize JZL195, it is crucial to understand its mechanism of action within the endocannabinoid signaling pathway.



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Caption: JZL195's inhibition of FAAH and MAGL.

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As depicted, endocannabinoids like AEA and 2-AG are synthesized "on-demand" in the postsynaptic neuron. They travel retrogradely across the synapse to bind to and activate presynaptic CB1 receptors, which in turn modulates neurotransmitter release. The action of these endocannabinoids is terminated by their degradation by FAAH (for AEA) and MAGL (for 2-AG). JZL195, by inhibiting both of these enzymes, leads to a sustained elevation of AEA and 2-AG levels in the synaptic cleft, thereby amplifying and prolonging their signaling effects.

Stability and Storage Recommendations

- Stock Solutions: When stored at -20°C in a tightly sealed, light-protected container, DMSO stock solutions of JZL195 are expected to be stable for several months. However, it is good laboratory practice to visually inspect the solution for any signs of precipitation before each use, especially after freeze-thaw cycles. For optimal results, minimize the number of freeze-thaw cycles by preparing smaller aliquots.

- Working Solutions: Aqueous-based working solutions of JZL195 are not stable for long periods and are prone to precipitation. Therefore, it is strongly recommended to prepare these solutions fresh on the day of the experiment.

- In Vivo Formulations: Suspensions for in vivo use should be prepared immediately prior to administration to ensure a homogenous dose is delivered.

Conclusion and Best Practices

JZL195 is an invaluable tool for probing the complexities of the endocannabinoid system. A thorough understanding of its solubility characteristics is paramount for obtaining reliable and interpretable data.

Key Takeaways:

- JZL195 is highly soluble in DMSO (up to 50 mM).

- It has poor aqueous solubility, requiring the use of co-solvents and surfactants for in vivo formulations.

- Always prepare a high-concentration stock solution in DMSO first.

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- Prepare fresh aqueous working solutions and in vivo formulations for each experiment.
- Pay close attention to the final DMSO concentration in in vitro assays.
- Visually inspect all solutions for precipitation before use.

By adhering to these guidelines and protocols, researchers can confidently and effectively utilize JZL195 to advance our understanding of endocannabinoid signaling in health and disease.

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